

# Proper Disposal of "Dim16": A Critical Clarification for Laboratory Safety

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## Compound of Interest

Compound Name: Dim16

Cat. No.: B12374133

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Immediate clarification is required to ensure the safe and proper disposal of the substance referred to as "**Dim16**." Initial searches for "**Dim16**" did not yield a definitive chemical compound. Instead, the term predominantly refers to electrical equipment, specifically a "Dry-Type Distribution Transformers Installation Manual (**DIM16**)" and a "Digital input module – E°CONTROL LBM **DIM16**."

To provide accurate and essential safety information for your laboratory, it is imperative to correctly identify the chemical in question. The safe handling and disposal of laboratory chemicals are entirely dependent on their specific properties and associated hazards.

## Action Required: Please Provide Chemical Identification

Researchers, scientists, and drug development professionals are urged to provide one or more of the following identifiers for "**Dim16**":

- Full Chemical Name: The complete and unambiguous name of the compound.
- CAS Number: The unique numerical identifier assigned by the Chemical Abstracts Service.
- Information from the Safety Data Sheet (SDS): The product identifier section of the SDS will contain the precise chemical identity.

Once the chemical identity is confirmed, detailed, step-by-step disposal procedures can and will be provided, including:

- Hazard Assessment: A summary of the chemical's specific hazards.
- Personal Protective Equipment (PPE): Requirements for safe handling.
- Spill and Decontamination Procedures: Protocols for managing accidental releases.
- Waste Collection and Segregation: Instructions for proper waste stream management.
- Disposal Method: Approved methods for chemical neutralization or disposal.

## Substances Incorrectly Identified as "Dim16"

For clarity, the following substances were identified in initial searches but are not associated with the term "**Dim16**":

- 3,3'-Diindolylmethane (DIM): A distinct chemical compound with its own specific handling and disposal requirements.
- Triton™ DF-16: A trade name for a surfactant.
- WSM166 / 168/169: An insulating silicone grease.

Providing accurate disposal guidance is a critical component of our commitment to being your preferred source for laboratory safety and chemical handling information. We look forward to receiving the necessary information to assist you in the safe and compliant disposal of your laboratory waste.

- To cite this document: BenchChem. [Proper Disposal of "Dim16": A Critical Clarification for Laboratory Safety]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12374133#dim16-proper-disposal-procedures\]](https://www.benchchem.com/product/b12374133#dim16-proper-disposal-procedures)

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